

# Tricyclodecenyl acetate-13C2 CAS number and molecular formula

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## Compound of Interest

Compound Name: Tricyclodecenyl acetate-13C2

Cat. No.: B12375109

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## Technical Overview of Tricyclodecenyl Acetate-13C2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **Tricyclodecenyl acetate-13C2**, a stable isotope-labeled compound. While a comprehensive biological profile is not available in the public domain, this document consolidates the known chemical properties, synthesis, and safety information for its unlabeled counterpart, Tricyclodecenyl acetate. The primary application of the 13C2 labeled version is as a tracer and internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS.

## Core Compound Information

| Identifier           | Value   | Reference       |
|----------------------|---|-----------------|
| Compound Name        | Tricyclodecenyl acetate-13C2  | [1]             |
| Molecular Formula    | C <sub>10</sub> <sup>13</sup> C <sub>2</sub> H <sub>16</sub> O <sub>2</sub> | [1][2][3][4]    |
| Molecular Weight     | 194.24 g/mol  | [1][2][3][4]    |
| Unlabeled CAS Number | 5413-60-5   | [1][2][3][4][5] |
| Synonyms (Unlabeled) | Verdyl acetate, Jasmacyclene,<br>Greenyl acetate, Herbaflorat               |                 |

## Experimental Protocols

Detailed experimental protocols for the biological application of Tricyclodecenyl acetate in drug development or signaling pathway studies are not currently available in peer-reviewed literature. The primary documented experimental procedure relates to its synthesis.

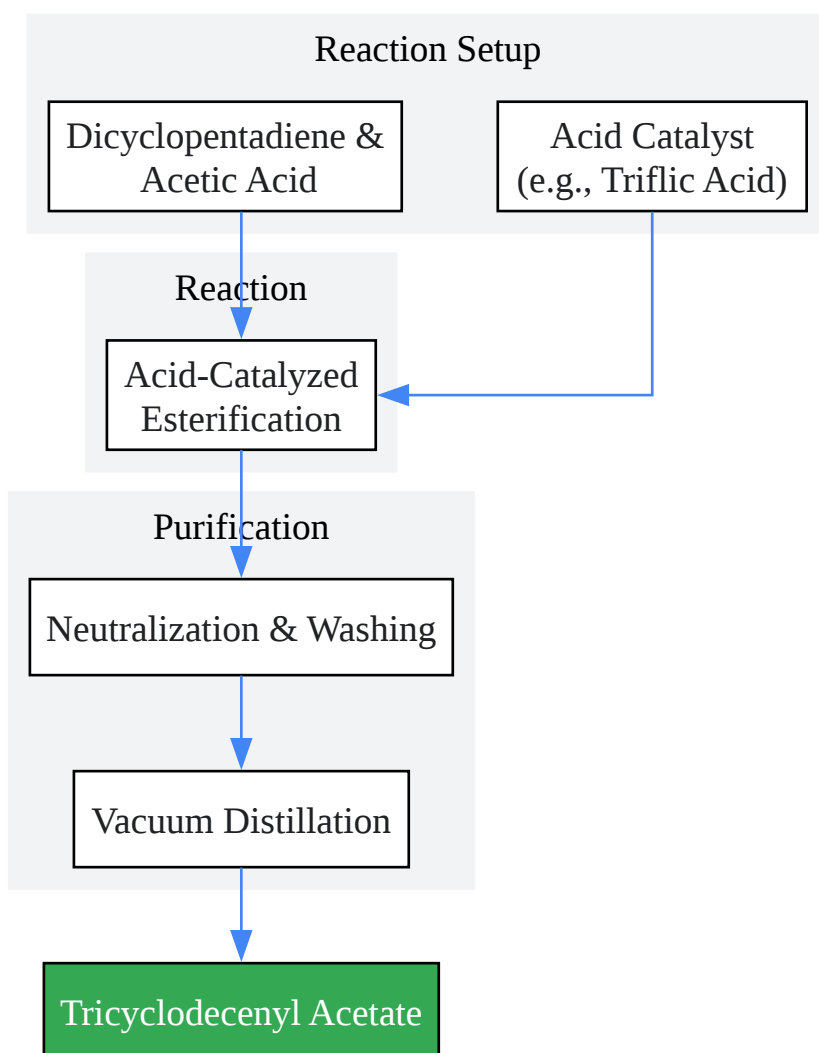
## Synthesis of Tricyclodecenyl Acetate

A common industrial method for synthesizing Tricyclodecenyl acetate involves the acid-catalyzed esterification of dicyclopentadiene with acetic acid. The following is a generalized protocol based on patented industrial processes:

- **Catalyst Preparation:** A mixture of a suitable acid catalyst, such as a binary perchloric-phosphoric acid or triflic acid, is prepared in acetic acid within a reaction vessel equipped for temperature control and stirring.
- **Acetic Anhydride Addition:** Acetic anhydride is introduced to the reaction mixture.
- **Dicyclopentadiene Addition:** Dicyclopentadiene is added dropwise to the mixture while maintaining a controlled temperature to prevent unwanted polymerization.
- **Reaction Monitoring:** The reaction is allowed to proceed for several hours at a maintained temperature.
- **Neutralization and Washing:** Upon completion, the crude product is neutralized and washed with a basic solution (e.g., sodium hydroxide) and brine to remove residual acids and catalysts.
- **Purification:** The final product is purified by vacuum distillation to yield high-purity Tricyclodecenyl acetate.

## Logical Relationships in Synthesis

The synthesis of Tricyclodecenyl acetate follows a clear logical progression from starting materials to the final purified product. This workflow is designed to optimize yield and purity.



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#### Synthesis Workflow for Tricyclodecenyl Acetate

## Concluding Remarks

**Tricyclodecenyl acetate-13C2** serves as a valuable tool for researchers in analytical chemistry. However, there is a notable absence of data regarding its biological activity, metabolic pathways, and potential applications in drug development. Further research is required to elucidate any pharmacological properties of this compound.

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## References

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- To cite this document: BenchChem. [Tricyclodecenyl acetate-13C<sub>2</sub> CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375109#tricyclodecenyl-acetate-13c2-cas-number-and-molecular-formula]

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